

TYRA-200: A Technical Deep Dive into its Mechanism of Action

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Compound of Interest

Compound Name: TYRA-200

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Introduction

TYRA-200 is an investigational, orally bioavailable small-molecule inhibitor targeting Fibroblast Growth Factor Receptors (FGFR) 1, 2, and 3.[1] Developed by Tyra Biosciences, this next-generation covalent inhibitor was engineered to address the significant clinical challenge of acquired resistance to existing FGFR-targeted therapies, particularly in cancers driven by FGFR2 alterations.[2][3] This document provides a comprehensive technical overview of the mechanism of action of **TYRA-200**, supported by preclinical data, experimental methodologies, and pathway visualizations.

Core Mechanism of Action: Potent and Selective FGFR Inhibition

TYRA-200 exerts its anti-neoplastic activity through the targeted inhibition of the FGFR family of receptor tyrosine kinases. FGFRs are key regulators of cellular processes including proliferation, differentiation, and survival.[3] In a variety of malignancies, genetic alterations

such as gene fusions, amplifications, and activating mutations in FGFRs can lead to oncogenic signaling and tumor growth.[3]

TYRA-200 was designed using a structure-based approach to potently and selectively inhibit FGFR1, 2, and 3, while sparing FGFR4.[4] This selectivity is crucial for minimizing off-target effects. The primary therapeutic rationale for **TYRA-200** is its robust activity against wild-type FGFR2 and a broad spectrum of clinically observed resistance mutations that render first-generation FGFR inhibitors ineffective.[3][4]

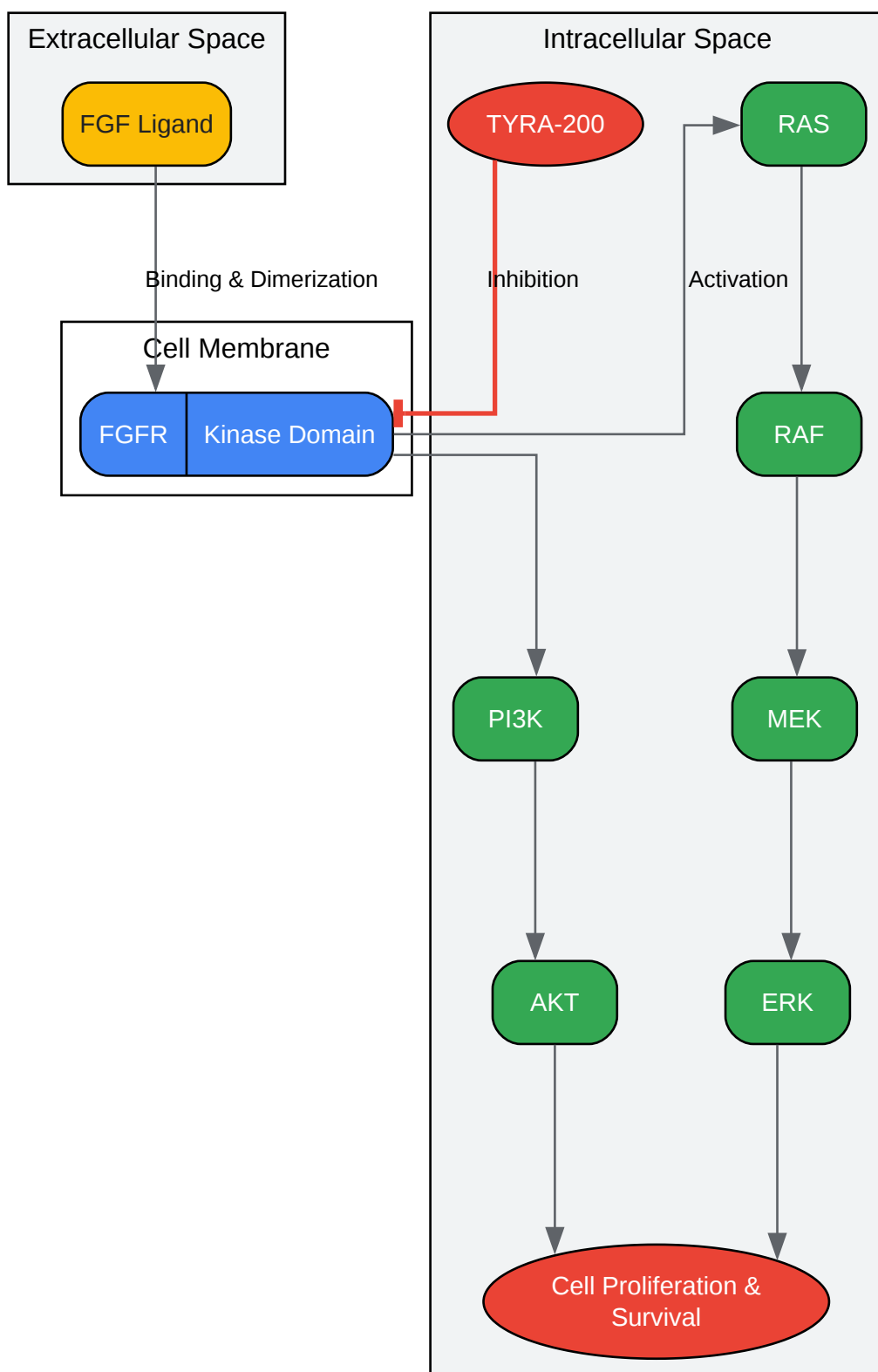
Overcoming Acquired Resistance

A major limitation of current approved pan-FGFR inhibitors is the emergence of on-target resistance mutations within the FGFR2 kinase domain.[3] These mutations often occur at the "gatekeeper" residue (e.g., V565F/L) or in the "molecular brake" region (e.g., N550K).[3][5]

TYRA-200 was specifically designed to maintain potent inhibitory activity against these and other resistance mutations, offering a potential new line of therapy for patients who have progressed on prior FGFR-targeted treatments.[4][5]

Signaling Pathway and TYRA-200's Point of Intervention

The diagram below illustrates the canonical FGF/FGFR signaling pathway and the inhibitory action of **TYRA-200**. Upon binding of Fibroblast Growth Factor (FGF) ligands, FGFRs dimerize and autophosphorylate, initiating a cascade of downstream signaling through pathways such as RAS-MAPK and PI3K-AKT, which ultimately drive cell proliferation and survival. **TYRA-200** blocks the ATP-binding pocket of the FGFR kinase domain, preventing autophosphorylation and subsequent downstream signaling.



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Caption: FGF/FGFR Signaling Pathway and **TYRA-200** Inhibition.

Quantitative Data Summary

The preclinical efficacy of **TYRA-200** has been demonstrated through various enzymatic and cell-based assays. The following tables summarize the key quantitative findings.

Table 1: Enzymatic Inhibition (IC₅₀, nM)

Target	IC ₅₀ (nM)	Relative Potency
FGFR2	0.47	1.0x
FGFR3	0.66	1.4x
FGFR1	1.8	3.8x
FGFR4	30.5	65x
GSK3α	35.6	76x
Data from in vitro enzymatic assays. [4]		

Table 2: Cellular Activity Against FGFR2 Alterations (IC₅₀, nM)

Cell Line	FGFR2 Alteration	TYRA-200 IC50 (nM)
Ba/F3	Wild-Type FGFR2	3.0
Ba/F3	FGFR2 K660N	27
Ba/F3	FGFR2 K660E	Not specified
Ba/F3	FGFR2 V565F (Gatekeeper)	27
Ba/F3	FGFR2 V565L (Gatekeeper)	Not specified
Ba/F3	FGFR2 N540K	Not specified
SNU-16	FGFR2 Amplification	9.7
AN3CA	FGFR2 Amplification, N550K (Molecular Brake)	11

Data from cell viability assays.
[\[5\]](#)

Experimental Protocols

The following sections detail the methodologies used in the preclinical evaluation of **TYRA-200**, based on publicly available information.

Enzymatic Assays

- Objective: To determine the half-maximal inhibitory concentration (IC50) of **TYRA-200** against various kinases.
- Methodology: Enzymatic IC50 measurements were conducted by Reaction Biology Corp. Purified enzymes for FGFR1, FGFR2, FGFR3, FGFR4, and GSK3 α were used. All experiments were performed under identical conditions and tested in duplicate.[\[4\]](#) Specific buffer conditions, substrate concentrations, and detection methods are proprietary to the contract research organization.

Cell Viability Assays

- Objective: To assess the effect of **TYRA-200** on the viability of cancer cell lines with various FGFR2 alterations.
- Methodology:
 - Cells (e.g., Ba/F3, SNU-16, AN3CA) were seeded in appropriate multi-well plates.
 - After a period of cell adherence and growth, cells were treated with a dose range of **TYRA-200**.
 - The duration of treatment was cell-line dependent, ranging from 72 to 120 hours.
 - Cell viability was quantified using the CellTiter-Glo® 2.0 Assay (Promega).
 - IC50 values were calculated from dose-response curves, with values averaged from three independent experiments.[4]

Downstream Signaling Analysis

- Objective: To confirm that **TYRA-200** inhibits FGFR2-mediated downstream signaling.
- Methodology:
 - SNU-16 cells were plated and allowed to reach approximately 60-70% confluency overnight.
 - Cells were then treated with either vehicle, 100 nM AZD4547 (a comparator FGFR inhibitor), or 100 nM **TYRA-200** for 24 hours.
 - For protein analysis, cells were treated with 50 nM of the compound for 2 hours.
 - Protein detection and quantification were performed via capillary electrophoresis using the Simple Western Jess™ system.[4] Specific antibodies used for the detection of phosphorylated and total signaling proteins (e.g., p-ERK, ERK, p-AKT, AKT) were not specified in the available literature.

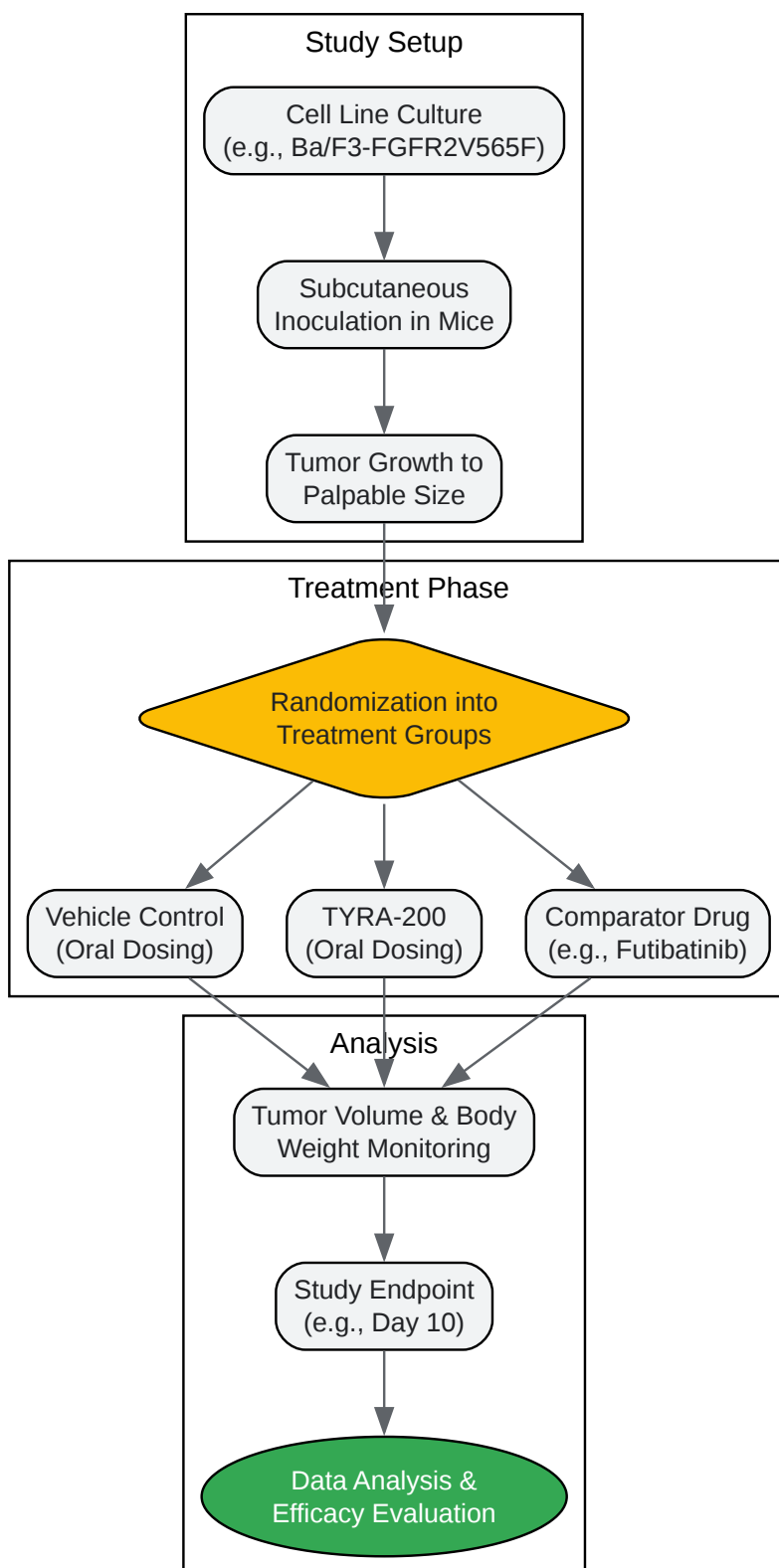
RNA Sequencing

- Objective: To identify potential biomarkers of **TYRA-200** activity.
- Methodology:
 - SNU-16 cells were treated with vehicle, 100 nM AZD4547, or 100 nM **TYRA-200** for 24 hours.
 - Following treatment, cells were collected for RNA extraction.
 - RNA sequencing analysis was performed.[4] Detailed information regarding library preparation, sequencing platform, and bioinformatic analysis pipeline is not publicly available.

In Vivo Xenograft Models

- Objective: To evaluate the anti-tumor efficacy of **TYRA-200** in a living organism.
- Methodology:
 - Mouse xenograft models were established by inoculating mice with either Ba/F3 cells expressing the FGFR2 V565F gatekeeper mutation or AN3CA cells (FGFR2 amplification and N550K mutation).
 - Once tumors were established, mice were treated orally with either vehicle, **TYRA-200** (e.g., 10 and 15 mg/kg b.i.d.), or a comparator drug like futibatinib (e.g., 15 mg/kg q.d.).[5]
 - Tumor volume was monitored over the course of the 10-day study period.[5] The specific mouse strain, number of cells injected, and detailed tumor measurement protocols were not specified.

The workflow for a typical in vivo efficacy study is depicted below.



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Caption: Generalized Workflow for In Vivo Xenograft Efficacy Studies.

Clinical Development

TYRA-200 is currently being evaluated in a Phase 1 clinical trial, SURF201 (NCT06160752).[6] This multi-center, open-label study is designed to assess the safety, tolerability, pharmacokinetics, and preliminary anti-tumor activity of **TYRA-200** in patients with advanced solid tumors harboring activating FGFR2 gene alterations, including intrahepatic cholangiocarcinoma.[6] The trial is enrolling patients who have previously been treated and have developed resistance to other FGFR inhibitors.

Conclusion

TYRA-200 is a potent, selective, and orally bioavailable FGFR1/2/3 inhibitor designed to overcome the limitations of existing FGFR-targeted therapies. Its core mechanism of action centers on the robust inhibition of wild-type FGFR2 and, critically, a wide range of clinically relevant resistance mutations. Preclinical data demonstrate significant enzymatic and cellular potency, leading to the inhibition of downstream signaling and dose-dependent tumor regression in in vivo models. The ongoing clinical evaluation of **TYRA-200** will be crucial in determining its therapeutic potential for patients with FGFR-driven cancers who have exhausted other treatment options.

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